

# 1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

## molecular weight and formula

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### Compound of Interest

Compound Name: 1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

Cat. No.: B113257

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## In-Depth Technical Guide: 1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**, a key intermediate in the synthesis of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

### Core Molecular Information

The fundamental molecular characteristics of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone** are summarized below. The data has been compiled from verified chemical suppliers and databases.

Parameter	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	179.22 g/mol	[1][2]
CAS Number	912347-94-5	[1][2]

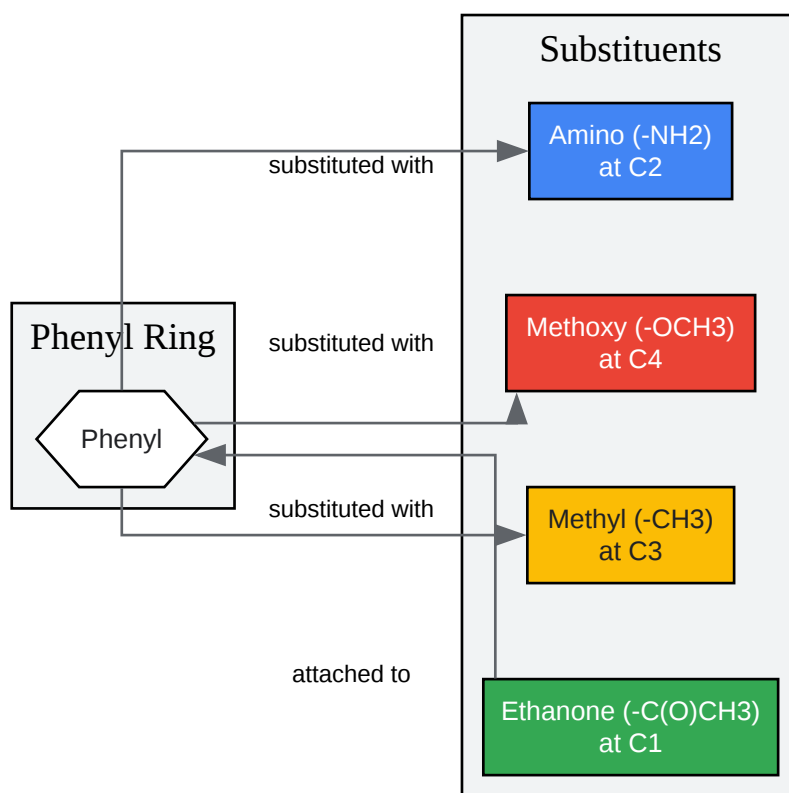
## Physicochemical Data

Key physical and chemical properties are presented in the following table, offering a comprehensive profile of the compound.

Property	Value
Physical State	Yellow crystalline solid
Melting Point	107 °C
Boiling Point (Predicted)	336.0 ± 37.0 °C
Density (Predicted)	1.096 ± 0.06 g/cm <sup>3</sup>
Solubility	Moderately soluble in polar organic solvents (e.g., DMSO, DMF); relatively insoluble in water.

## Logical Relationship of Compound Name to Structure

The IUPAC name, **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**, directly corresponds to its chemical structure. The following diagram illustrates this relationship, breaking down the name into its constituent functional groups and their positions on the phenyl ring.

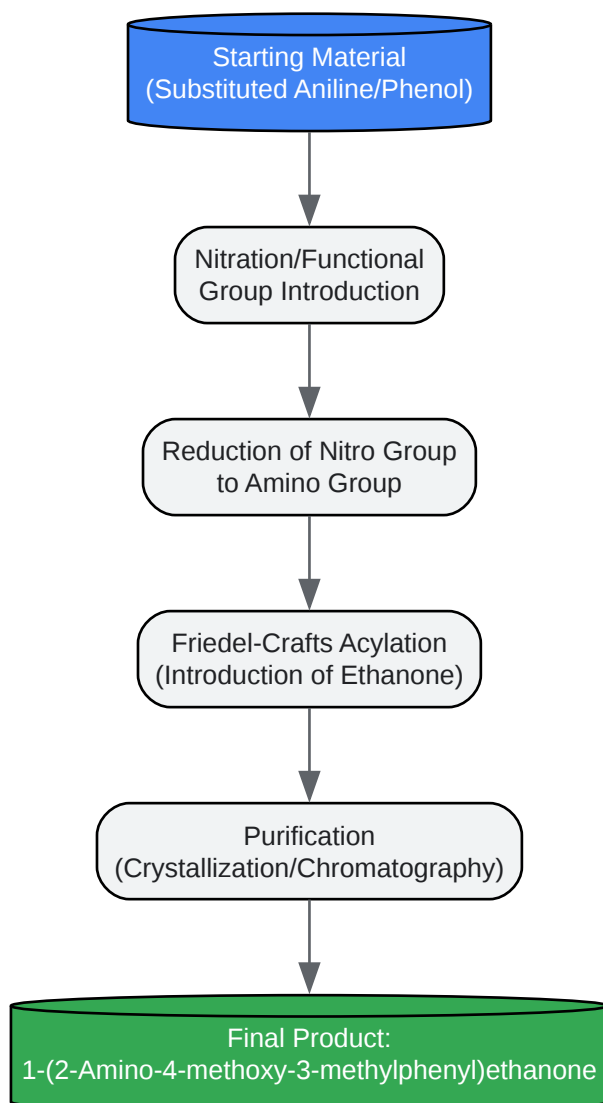


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Caption: Structural breakdown of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**.

## Experimental Workflow: Synthesis Overview

While specific, detailed experimental protocols are proprietary and vary between manufacturers, a generalized workflow for the synthesis of substituted acetophenones such as **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone** often involves a multi-step process. The following diagram outlines a logical, high-level workflow.



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Caption: Generalized synthetic workflow for related aromatic ketones.

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## References

- 1. 1-(2-amino-4-methoxy-3-methylphenyl)ethanone [myskinrecipes.com]

- 2. pharmaffiliates.com [pharmaffiliates.com]
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